

2,2,3-Trimethylpentane safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2,3-Trimethylpentane

Cat. No.: B1293788

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of 2,2,3-Trimethylpentane

This document provides a comprehensive overview of the safety protocols, handling procedures, and potential hazards associated with **2,2,3-Trimethylpentane** (CAS No: 564-02-3). The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may handle this chemical.

Chemical Identification and Properties

2,2,3-Trimethylpentane is a flammable, colorless liquid.^[1] It is an isomer of octane and is a component of gasoline.^[2]

Table 1: Physical and Chemical Properties of **2,2,3-Trimethylpentane**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 564-02-3 | [3][4] |
| EC Number | 209-266-4 | [3] |
| Molecular Formula | C ₈ H ₁₈ | [3][4] |
| Molecular Weight | 114.23 g/mol | [4][5] |
| Appearance | Colorless, clear liquid | [1] |
| Boiling Point | 111.4 °C (Value for a similar isomer, data for 2,2,3- may vary slightly) | [6] |
| Freezing Point | -112.37 °C | [6] |
| Density | 0.716 g/cm ³ at 20°C (Value for a similar isomer) | [6] |

| Refractive Index | 1.40005 at 25.67°C |[6] |

Hazard Identification and Classification

2,2,3-Trimethylpentane is classified as a hazardous substance. It is highly flammable and poses several health and environmental risks.[7][8] The primary hazards include flammability, skin irritation, aspiration toxicity, and potential for causing drowsiness or dizziness.[8][9][10] It is also very toxic to aquatic life with long-lasting effects.[3][7]

Table 2: GHS Hazard Classification for **2,2,3-Trimethylpentane**

| Classification | Category | Hazard Statement |
|--|------------|--|
| Flammable Liquids | Category 2 | H225: Highly flammable liquid and vapour.[7][9] |
| Skin Irritation | Category 2 | H315: Causes skin irritation.[7][8][9] |
| Aspiration Hazard | Category 1 | H304: May be fatal if swallowed and enters airways.[7][8][9] |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H336: May cause drowsiness or dizziness.[7][8][9] |
| Hazardous to the Aquatic Environment (Acute) | Category 1 | H400: Very toxic to aquatic life.[9] |

| Hazardous to the Aquatic Environment (Chronic) | Category 1 | H410: Very toxic to aquatic life with long lasting effects.[7][8][9] |

Signal Word: Danger[7][9]

First Aid Measures

Prompt and appropriate first aid is critical in the event of exposure. Personnel should be trained in emergency procedures.

Table 3: First Aid Protocols for **2,2,3-Trimethylpentane** Exposure

| Exposure Route | First Aid Procedure | Citations |
|----------------|--|---|
| Ingestion | Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. If vomiting occurs, keep the head low to prevent stomach contents from entering the lungs. | [3] [7] [11] [12] |
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a POISON CENTER or doctor. If breathing is difficult, give oxygen. Artificial respiration should be administered if the person is not breathing. | [3] [7] [9] [11] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse the skin with plenty of water and soap. If skin irritation occurs, seek medical advice. Wash contaminated clothing before reuse. | [3] [7] [9] [11] |

| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If irritation persists, seek medical attention. [\[3\]](#)[\[11\]](#)[\[12\]](#) |

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of fire, explosion, and exposure.

Handling

- Ventilation: Use only in well-ventilated areas or outdoors.[3][7][12] Local exhaust ventilation should be used to maintain airborne levels below exposure limits.[11]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[3][7][11] No smoking.[3][7][9]
- Static Electricity: This material can accumulate static charge.[3] Ground and bond containers and receiving equipment to prevent static discharge.[7][9][11][12] Use non-sparking tools and explosion-proof equipment.[3][7][11][12]
- Personal Contact: Avoid all personal contact, including inhalation of vapors or mists.[3] Do not get in eyes, on skin, or on clothing.[12]
- Hygiene: Wash hands thoroughly after handling.[3][7][11] Do not eat, drink, or smoke when using this product.[3] Contaminated work clothes should be laundered separately.[3]

Storage

- Conditions: Store in a cool, dry, well-ventilated place.[3][7][11] Keep containers tightly closed.[7][11][12]
- Location: Store in an approved flame-proof area.[3] Keep away from heat and sources of ignition.[9]
- Incompatible Materials: Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][12]
- Security: Store locked up.[3][7][11]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn when handling **2,2,3-Trimethylpentane** to prevent exposure.

Table 4: Recommended Personal Protective Equipment

| Protection Type | Specification | Citations |
|---------------------|--|---|
| Eye/Face Protection | Safety glasses with side-shields or chemical goggles. | [3] [9] |
| Skin Protection | Wear appropriate protective gloves (e.g., Nitrile, Neoprene) and flame-retardant, antistatic protective clothing to prevent skin exposure. | [3] [10] [13] |

| Respiratory Protection | If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable filter for organic vapors (Type A Filter). [\[10\]](#)[\[12\]](#)[\[13\]](#) |

Accidental Release and Disposal

In the event of a spill, immediate and proper action is required to control the situation and prevent harm to personnel and the environment.

Experimental Protocol: Small Spill Cleanup

This protocol outlines the general steps for managing a small spill of **2,2,3-Trimethylpentane** in a laboratory setting.

- Immediate Evacuation and Ignition Control: Immediately alert personnel in the area. Remove all sources of ignition (no smoking, flares, sparks, or flames). [\[3\]](#)[\[11\]](#)[\[13\]](#)
- Ventilation: Ensure the area is well-ventilated to disperse flammable vapors.
- Don PPE: Before re-entering the area, don the appropriate personal protective equipment as specified in Table 4, including respiratory protection, chemical-resistant gloves, and eye protection. [\[3\]](#)
- Containment: Contain the spill using an inert, non-combustible absorbent material such as vermiculite, sand, or earth. [\[3\]](#) Do not use combustible materials like sawdust.

- Absorption: Carefully apply the absorbent material over the spill, working from the outside in to prevent spreading. Allow the material to fully absorb the liquid.[\[3\]](#)
- Collection: Using non-sparking tools, collect the absorbed material and place it into a suitable, labeled container for flammable waste.[\[3\]](#)[\[7\]](#)
- Decontamination: Wipe the spill area clean. Wash the area with soap and water if necessary.
- Disposal: Dispose of the contaminated waste in an approved hazardous waste container, following all local, regional, and national regulations.[\[3\]](#)[\[7\]](#)[\[11\]](#) Do not empty into drains.[\[9\]](#)

Disposal

Dispose of contents and containers to an authorized hazardous or special waste collection point in accordance with all local, regional, and national regulations.[\[3\]](#)[\[7\]](#)[\[11\]](#)

Toxicology and Health Effects

Exposure to **2,2,3-Trimethylpentane** can lead to various adverse health effects.

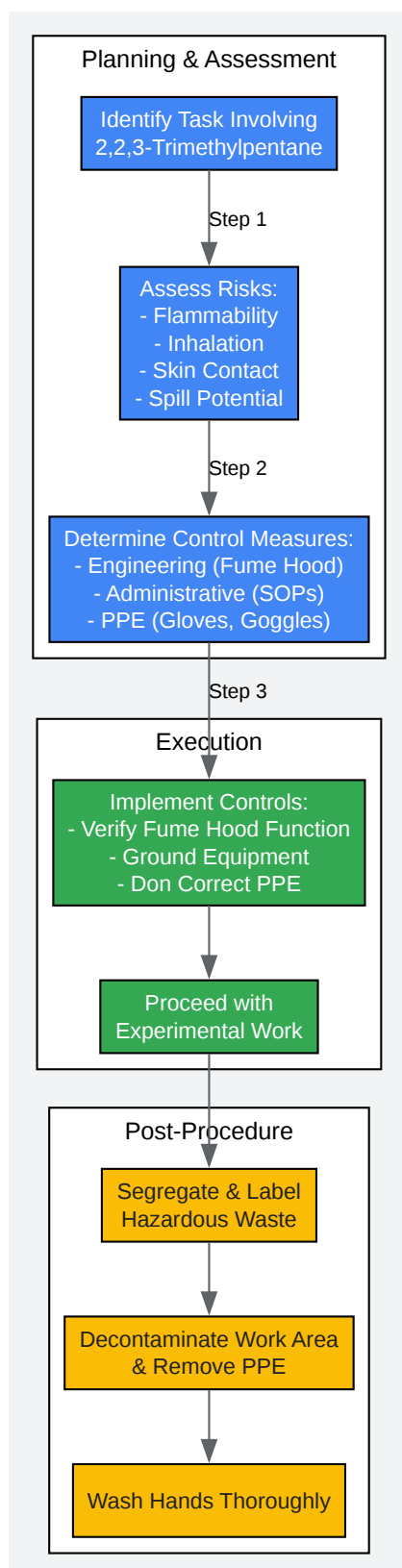
Table 5: Summary of Toxicological Information

| Effect | Description | Citations |
|--------------|---|---|
| Inhalation | May cause drowsiness, dizziness, headache, nausea, and incoordination. High concentrations can lead to central nervous system depression, respiratory irritation, and may be fatal. | [3] [11] [13] |
| Skin Contact | Causes skin irritation, which may include redness and pain. | [3] [10] [11] |
| Eye Contact | Direct contact may cause temporary irritation and redness. | [11] |

| Ingestion | May be fatal if swallowed and enters the airways (aspiration hazard). Aspiration can cause serious chemical pneumonitis (lung inflammation) and pulmonary edema. [\[\[3\]\]](#)[\[11\]](#)
[\[13\]](#) |

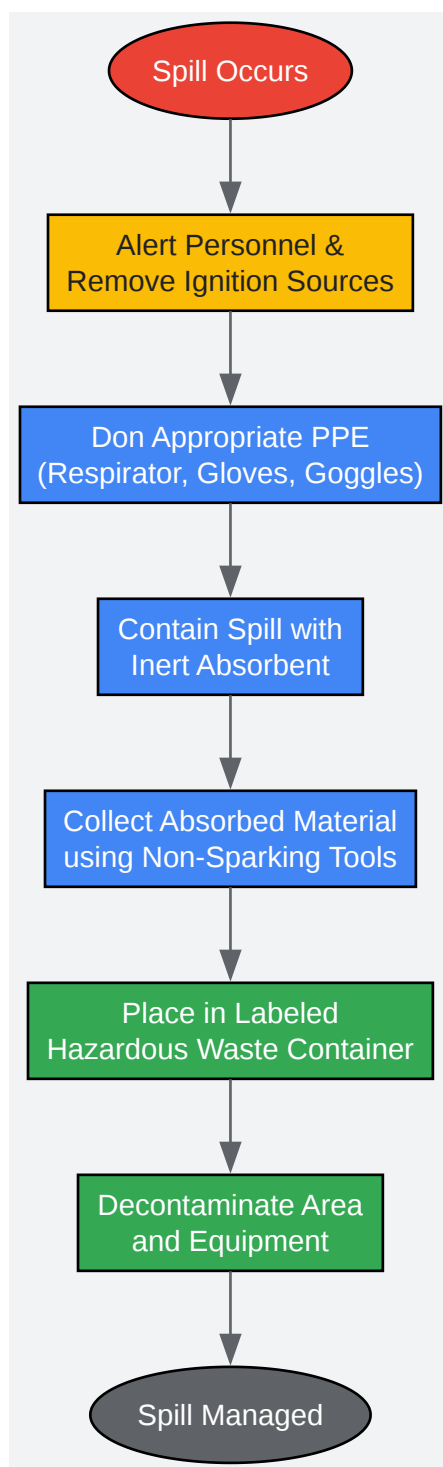
Visualized Workflows and Protocols

The following diagrams illustrate key safety and handling workflows for **2,2,3-Trimethylpentane**.



[Click to download full resolution via product page](#)

Caption: Risk assessment and handling workflow for **2,2,3-Trimethylpentane**.



[Click to download full resolution via product page](#)

Caption: Emergency response protocol for a **2,2,3-Trimethylpentane** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,2,3-Trimethylpentane | 564-02-3 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. 2,2,3-TRIMETHYLPENTANE | 564-02-3 [chemicalbook.com]
- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 4. Pentane, 2,2,3-trimethyl- [webbook.nist.gov]
- 5. 2,2,3-Trimethylpentane, (R)- | C₈H₁₈ | CID 57480759 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 7. echemi.com [echemi.com]
- 8. chemical-label.com [chemical-label.com]
- 9. shop.chemsupply.com.au [shop.chemsupply.com.au]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. greenfield.com [greenfield.com]
- 12. fishersci.com [fishersci.com]
- 13. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [2,2,3-Trimethylpentane safety and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293788#2-2-3-trimethylpentane-safety-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com